N-(3-pentyl)morpholine CAS number and synonyms

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Compound of Interest

Compound Name:	*Morpholine, 4-(1-ethylpropyl)-*
CAS No.:	*67061-37-4*
Cat. No.:	*B15442859*

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Technical Monograph: N-(3-Pentyl)morpholine

Synthesis, Physicochemical Profile, and Application Logic[1]

Chemical Identity & Nomenclature

This compound belongs to the class of N-alkylmorpholines, widely utilized as catalysts in polyurethane chemistry and as lipophilic amine bases in organic synthesis.[1] The "3-pentyl" designation indicates the morpholine nitrogen is attached to the central carbon of the pentane chain, creating significant steric bulk around the nitrogen center compared to linear analogs.

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Parameter	Detail
Systematic Name	4-(Pentan-3-yl)morpholine
IUPAC Name	4-(1-Ethylpropyl)morpholine
Common Synonyms	N-(3-Pentyl)morpholine; N-(1-Ethylpropyl)morpholine; 3-Morpholinopentane
CAS Number	Not Widely Listed (Distinct from linear N-pentyl CAS 5205-39-0)
Molecular Formula	$C_9H_{19}NO$
Molecular Weight	157.25 g/mol
SMILES	CCC(CC)N1CCOCC1
Structure	Tertiary amine; Morpholine ring N-substituted with secondary alkyl group

Physicochemical Profile (Predicted & Comparative)

The branching at the

-carbon relative to the nitrogen atom lowers the boiling point slightly compared to the linear n-pentyl isomer due to reduced surface area for Van der Waals interactions, while simultaneously increasing steric hindrance around the lone pair.[1]

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Property	Value / Prediction	Causality
Physical State	Colorless Liquid	Standard for low-MW tertiary amines.[1]
Boiling Point	~185–195 °C (at 760 mmHg)	Estimated based on N-butylmorpholine (154°C) and N-pentylmorpholine homologs. [1]
Density	~0.90–0.92 g/cm³	Typical for alkylmorpholines.
Basicity (pKa)	~7.5 – 8.0	The steric bulk of the 3-pentyl group slightly suppresses protonation compared to N-ethylmorpholine (pKa ~7.7).[1]
Solubility	Organic Solvents (Excellent); Water (Low)	The C5 lipophilic tail reduces water miscibility compared to N-methylmorpholine.[1]
Flash Point	~60–70 °C	Flammable liquid classification likely.

Synthesis & Manufacturing Protocol

The most robust synthetic route for N-(3-pentyl)morpholine is Reductive Amination.[1] Direct alkylation (using 3-bromopentane) is discouraged due to competing elimination reactions (E2) caused by the secondary nature of the alkyl halide and the basicity of morpholine.

Protocol: Reductive Amination of 3-Pentanone

Reaction Logic: This method avoids quaternary ammonium salt formation and elimination byproducts. 3-Pentanone condenses with morpholine to form an enamine/iminium intermediate, which is immediately reduced.[1]

Reagents:

- Morpholine (1.0 equiv)[1]

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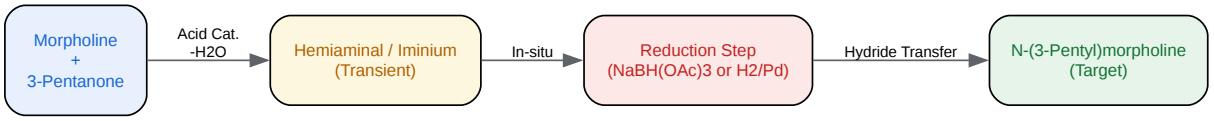
- 3-Pentanone (1.1 equiv)[1]
- Reducing Agent: Sodium Triacetoxyborohydride (STAB) or H_2/Pd-C[1]
- Solvent: Dichloroethane (DCE) or Ethanol[1]

Step-by-Step Workflow:

- Imine Formation: Charge a reactor with 3-pentanone and morpholine in DCE. Add a catalytic amount of Acetic Acid to activate the ketone.
- Reduction: Add Sodium Triacetoxyborohydride portion-wise at 0°C. The mild nature of STAB prevents reduction of the ketone itself.
- Quench: After 12–16 hours, quench with saturated aqueous $NaHCO_3$.
- Isolation: Extract the organic layer, dry over $MgSO_4$, and concentrate.
- Purification: Distill under reduced pressure to obtain the pure tertiary amine.

Synthesis Pathway Visualization



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Caption: Reductive amination pathway avoiding E2 elimination side-reactions common in direct alkylation.

Applications in Drug Development & Catalysis

A. Sterically Hindered Base (Organic Synthesis)

N-(3-Pentyl)morpholine serves as a "Goldilocks" base—more hindered than N-ethylmorpholine but less hindered than N-tert-butyl or Diisopropylethylamine (DIPEA).[1]

- Use Case: Scavenging acid in acylation reactions where nucleophilic attack by the base must be minimized.
- Advantage: The morpholine oxygen provides a secondary dipole that can assist in solubility of cationic intermediates without participating in the reaction.

B. Polyurethane Catalysis

Substituted morpholines are standard "blowing" and "gelling" catalysts in foam production.

- Mechanism: The tertiary nitrogen activates water (blowing reaction) or the polyol (gelling reaction).
- Specificity: The 3-pentyl group increases the catalyst's lipophilicity, improving compatibility with hydrophobic polyols and retarding the catalytic onset (delayed action) compared to N-methylmorpholine.[1]

C. Pharmaceutical Intermediate

Used as a building block for:

- Fungicides: Analogous to Fenpropimorph (which contains a substituted alkyl-morpholine motif).[1]
- Local Anesthetics: Morpholine derivatives often exhibit sodium channel blocking activity.

Analytical Characterization (Self-Validation)

To verify the identity of the synthesized compound, the following spectral signatures must be confirmed.

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Technique	Expected Signature	Interpretation
^{1}H NMR	δ ~2.2 ppm (m, 1H)	The methine proton (CH) at the branching point (N-CH-(Et)$_2$). [1]
^{1}H NMR	δ ~3.6 ppm (t, 4H)	Protons adjacent to Oxygen in the morpholine ring (characteristic ether shift).
^{1}H NMR	δ ~2.4 ppm (t, 4H)	Protons adjacent to Nitrogen in the morpholine ring.
^{13}C NMR	δ ~67 ppm	Carbons next to Oxygen (Morpholine ring).
^{13}C NMR	δ ~60–65 ppm	The methine carbon (CH) attached to Nitrogen.
Mass Spec	m/z = 157 $[M]^+$	Molecular ion peak.

References

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Sources

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